

An In-depth Technical Guide to Chitobiose Octaacetate for Researchers

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Compound of Interest

Compound Name: *Chitobiose octaacetate*

Cat. No.: *B15589258*

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This technical guide provides a comprehensive overview of **chitobiose octaacetate**, a fully acetylated derivative of chitobiose, for researchers, scientists, and professionals in drug development. This document details its physicochemical properties, synthesis and purification protocols, characterization methods, and an exploration of its biological significance.

Physicochemical Properties of Chitobiose Octaacetate

Chitobiose octaacetate is a white crystalline solid derived from chitin, a naturally abundant biopolymer. Its peracetylated structure renders it soluble in various organic solvents. Key quantitative data are summarized in Table 1.

Property	Value	Reference
CAS Number	7284-18-6, 41670-99-9	[1][2][3]
Molecular Formula	C ₂₈ H ₄₀ N ₂ O ₁₇	[1][2][3]
Molecular Weight	676.62 g/mol	[2][3]
Appearance	Crystalline solid	[4]
Melting Point	304-405°C (with decomposition)	[5]
Solubility	Soluble in DMSO (~20 mg/ml), DMF (~20 mg/ml), and to a lesser extent in ethanol (~0.5 mg/ml). Sparingly soluble in aqueous buffers.	[4]
Storage Conditions	Recommended storage at -20°C for long-term stability (≥4 years).	[4][6]

Synthesis and Purification

The production of **chitobiose octaacetate** is a two-stage process that begins with the enzymatic hydrolysis of chitin to yield chitobiose, which is subsequently acetylated.

Experimental Protocol 1: Enzymatic Production and Purification of Chitobiose from Chitin

This protocol is adapted from the methodology described for the production of high-purity chitobiose from shrimp chitin.[2][3]

1. Preparation of Colloidal Chitin:

- Suspend 20 g of chitin flakes in 150 mL of 12 M HCl with continuous stirring.
- Stir the mixture overnight at 25°C.
- Centrifuge at 3,924 x g for 30-60 minutes at 4°C to pellet the chitin, and discard the supernatant.

- Wash the pellet thoroughly with ice-cold distilled water until the pH of the suspension is approximately 7.0.
- Air-dry the resulting colloidal chitin in an oven at 60°C and grind it into a fine powder.

2. Enzymatic Hydrolysis:

- In a 1 L Erlenmeyer flask, combine 1 g of the dried colloidal chitin, 20,000 units of a suitable chitinase (e.g., from *Vibrio campbellii*), and 8 mg of BSA in 0.1 M sodium acetate buffer (pH 5.5) to a total volume of 1 L.
- Incubate the reaction mixture for 24 hours at 30°C.
- Terminate the reaction by centrifuging at 2,359 x g for 40 minutes at 4°C to remove any unreacted chitin.

3. Purification of Chitobiose by Preparative HPLC:

- Concentrate the supernatant from the hydrolysis step.
- Dissolve 1 g of the concentrated, crude chitobiose in 3 mL of deionized water.
- Inject 45 µL aliquots into an Asahipak NH2P-50 10E preparative column (10.0 mm × 250 mm).
- Perform the HPLC separation at 25°C with a mobile phase of acetonitrile:water (70:30 v/v) at a flow rate of 1.0 mL/min.
- Monitor the elution at 200 nm and collect the fractions corresponding to the chitobiose peak.
- Pool the pure fractions, concentrate them using a rotary evaporator, and then freeze-dry to obtain pure chitobiose powder.

Experimental Protocol 2: Per-O-Acetylation of Chitobiose

The following is a representative protocol for the acetylation of chitobiose to form **chitobiose octaacetate**, based on standard carbohydrate chemistry techniques.

1. Acetylation Reaction:

- Dissolve 1 gram of dry chitobiose in a mixture of 10 mL of anhydrous pyridine and 10 mL of acetic anhydride.
- Stir the reaction mixture at room temperature for 24-48 hours, or until the reaction is complete (monitored by TLC).

2. Work-up and Isolation:

- Pour the reaction mixture slowly into a beaker of ice water with vigorous stirring to precipitate the product.
- Filter the white precipitate and wash it thoroughly with cold water.
- Recrystallize the crude product from a suitable solvent system, such as ethanol/water, to obtain pure **chitobiose octaacetate**.
- Dry the purified product under vacuum.

Synthesis Workflow



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Caption: Workflow for the synthesis of **chitobiose octaacetate** from chitin.

Characterization of Chitobiose Octaacetate

A combination of spectroscopic techniques is essential for the structural confirmation of **chitobiose octaacetate**.

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H and ^{13}C NMR are critical for confirming the structure. In ^1H NMR, the presence of multiple sharp singlets in the range of δ 1.9-2.2 ppm are characteristic of the acetyl protons. The anomeric protons are expected to appear in the δ 4.5-5.5 ppm region. 2D NMR techniques like COSY and HSQC can be used for complete signal assignment.^{[7][8][9]}
- Fourier-Transform Infrared (FT-IR) Spectroscopy: The FT-IR spectrum would show strong characteristic absorption bands for the ester carbonyl groups ($\text{C}=\text{O}$) around $1740\text{-}1750\text{ cm}^{-1}$ and the C-O stretching of the acetyl groups around 1230 cm^{-1} .
- Mass Spectrometry (MS): High-resolution mass spectrometry (HRMS) is used to confirm the molecular weight and elemental composition.

Biological Activity

While **chitobiose octaacetate** itself is primarily a synthetic derivative used in further chemical synthesis, its precursor, chitobiose, has demonstrated notable biological activities.

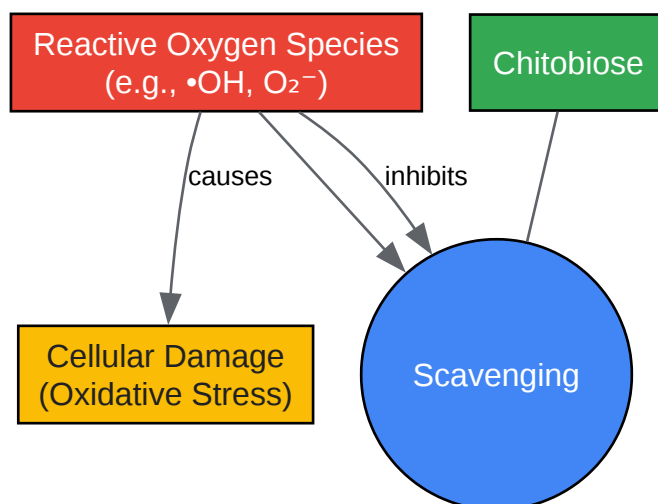
Antioxidant Properties of Chitobiose

Studies have shown that chitobiose exhibits significant antioxidant properties, including the ability to scavenge hydroxyl and superoxide radicals.[10][11] This activity is in contrast to its N-acetylated counterparts, which show no such inhibitory effects.[11] The antioxidant potential of chitobiose is summarized in Table 2.

Antioxidant Assay	IC ₅₀ Value (μM)	Reference
Inhibition of Benzoate Hydroxylation (Cu ²⁺ /H ₂ O ₂)	18	[11]
Hydroxyl Radical Scavenging (ZnO photolysis)	30	[11]

The biological activities of **chitobiose octaacetate** are not as well-documented. Its peracetylated nature increases its lipophilicity, which may alter its biological uptake and activity compared to the parent chitobiose. Further research is required to elucidate the specific biological roles of the acetylated form.

Conceptual Representation of Antioxidant Action



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Caption: Conceptual diagram of the antioxidant action of chitobiose.

In summary, **chitobiose octaacetate** is a valuable derivative of the bioactive disaccharide chitobiose. This guide provides essential technical data and protocols to support its synthesis, characterization, and further investigation in research and development.

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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. Bioeconomic production of high-quality chitobiose from chitin food wastes using an in-house chitinase from *Vibrio campbellii* - PMC [pmc.ncbi.nlm.nih.gov]
- 3. d-nb.info [d-nb.info]
- 4. researchgate.net [researchgate.net]
- 5. Chitobiose - Wikipedia [en.wikipedia.org]
- 6. WO1993022322A1 - PROCESS FOR PREPARING $\hat{\pm}$ -D-CELLOBIOSE OCTAACETATE - Google Patents [patents.google.com]
- 7. researchgate.net [researchgate.net]
- 8. escholarship.org [escholarship.org]
- 9. NMR characterization of cellulose acetate: chemical shift assignments, substituent effects, and chemical shift additivity - PubMed [pubmed.ncbi.nlm.nih.gov]
- 10. researchgate.net [researchgate.net]
- 11. Antioxidant activities of chitobiose and chitotriose - PubMed [pubmed.ncbi.nlm.nih.gov]
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